

Gossypium arboreum sesquiterpene cyclase

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Compound Focus: (+)-delta-Cadinene

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Gene Family and Protein Structure

Sesquiterpene cyclase in *Gossypium arboreum* refers specifically to **(+)- δ -cadinene synthase (DCS)**, which is encoded by a complex gene family divided into two subfamilies based on sequence homology: **cad1-A** and **cad1-C** [1].

- **Gene Characteristics:** The diploid genome of *G. arboreum* contains several members of the cad1-C subfamily, but only a single copy of the cad1-A subfamily [1].
- **Protein and Catalytic Mechanism:** DCS catalyzes the cyclization of farnesyl diphosphate (FPP) into (+)- δ -cadinene, the first committed step in the biosynthesis of gossypol and other defensive sesquiterpene aldehydes [2] [3]. Its crystal structure reveals a unique **alternative aspartate-rich motif** (D(451)DVAE(455) on helix H) for binding the Mg^{2+}_B ion, differing from the typical NSE/DTE motif found in most other terpenoid cyclases [2].

Expression Patterns and Regulation

The expression of cad1 genes is highly regulated, both spatially (across different tissues) and temporally (during development), and is inducible by external threats.

- **Spatial and Temporal Expression:** In *G. arboreum* seedlings, transcripts of both cad1-C and cad1-A are detected in roots from the second day post-germination and in 1-day-old cotyledons [1]. In mature plants, cad1-C transcripts are found in stems, leaves, pericarps, and floral organs, whereas cad1-A transcripts are not detected in these aerial parts [1].

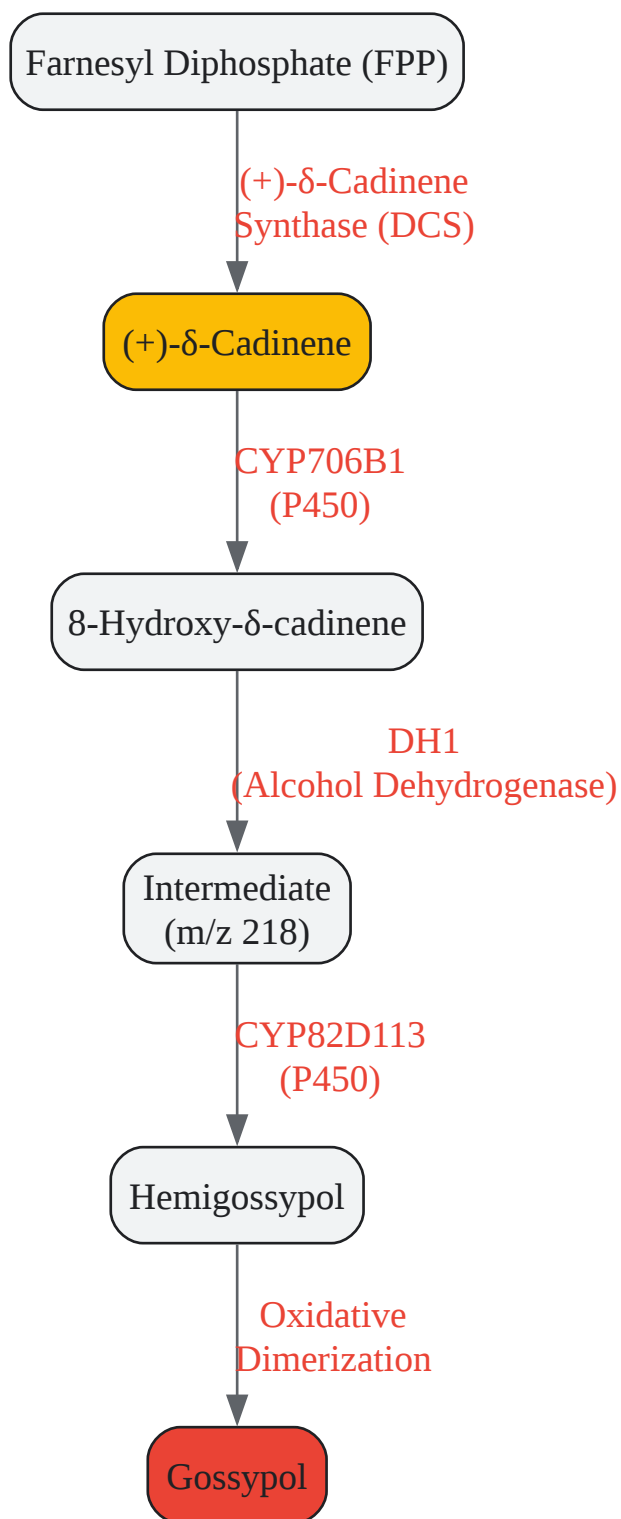
- **Response to Elicitation:** Treatment with a fungal elicitor from *Verticillium dahliae* strongly activates the transcription of the *cad1-A* gene in *G. arboreum* stems [1]. This indicates that the *cad1-A* subfamily may play a specialized role in inducible defense responses.

The table below summarizes the key characteristics of the two subfamilies:

Feature	<i>cad1-A</i> Subfamily	<i>cad1-C</i> Subfamily
Genomic Copy Number	Single member [1]	Multiple members [1]
Expression in Aerial Organs	Not detected (or very low) in stems, leaves, pericarps [1]	Detected in stems, leaves, pericarps [1]
Response to Fungal Elicitor	Strongly activated [1]	Constitutively present and further induced [1]

Biosynthetic Pathway and Key Experiments

(+)- δ -Cadinene sits at a critical branch point, leading to a series of phytoalexins, most notably gossypol.



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The biosynthetic pathway from FPP to gossypol, highlighting the central role of (+)- δ -Cadinene Synthase (DCS).

Key Experimental Workflows

- **Gene Identification via Transcriptomics:** A common modern approach involves **RNA-seq** to compare transcriptomes of glanded (sesquiterpene-producing) and glandless cotton cultivars [3]. This is combined with **co-expression analysis** with known pathway genes (like **CDN - C**) to identify a tightly correlated cluster of candidate genes for the entire biosynthetic pathway [3].
- **Functional Characterization via VIGS:** The role of candidate genes is validated using **Virus-Induced Gene Silencing (VIGS)** [3].
 - Candidate genes are silenced in cotton plants.
 - Metabolite analysis (using HPLC and GC-MS) of silenced plant leaves is performed.
 - A significant reduction in gossypol/hemigossypolone levels, coupled with the accumulation of specific pathway intermediates, confirms the gene's function in the pathway [3].
- **In vitro and Heterologous Assays:** The enzymatic function is confirmed by:
 - Cloning and heterologous expression of the candidate gene in bacteria to produce the protein.
 - **In vitro enzymatic assays** with the purified protein and proposed substrate, followed by product analysis via GC-MS or LC-MS [3].
 - **Pathway reconstitution** in a heterologous system like tobacco to verify the sequence of reactions [3].

Research Significance and Applications

- **Plant Defense:** The cadinene-type sesquiterpenes, including gossypol, function as **phytoalexins**, defending the plant from bacterial and fungal pathogens [1] [2] [3]. The spatial, temporal, and inducible expression pattern of **cad1** genes constitutes a core part of this chemical defense machinery [1].
- **Food and Feed Safety:** Gossypol is toxic to humans and non-ruminant animals, making cottonseeds less nutritional [3]. A complete understanding of the biosynthetic pathway, with **DCS** as the gateway enzyme, is crucial for **genetic engineering strategies** aimed at reducing gossypol levels in cottonseeds while maintaining its production in other plant parts for defense [3].
- **Enzyme Mechanism Insights:** The unique metal-binding motif of **DCS** provides insights into the **evolutionary divergence** of terpenoid cyclases and expands our understanding of the catalytic versatility within this enzyme family [2].

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References

1. Expression pattern of (+)- δ -cadinene synthase genes and biosynthesis... [link.springer.com]
2. Crystal structure of (+)-delta-cadinene synthase from Gossypium ... [pubmed.ncbi.nlm.nih.gov]
3. Characterization of gossypol biosynthetic - PMC pathway [pmc.ncbi.nlm.nih.gov]

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